

(6E)-6-Nonen-1-ol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Nonen-1-ol, (6E)-

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An In-depth Examination of a Key Volatile Organic Compound in Semiochemical Research and Drug Development

Abstract

(6E)-6-Nonen-1-ol is a volatile organic compound of significant interest to researchers in chemical ecology, pest management, and drug development. As a semiochemical, it plays a crucial role in the communication of various insect species, acting as an attractant. This technical guide provides a comprehensive overview of the chemical and physical properties, biosynthesis, biological activity, and analytical and synthetic protocols related to (6E)-6-Nonen-1-ol. The information presented herein is intended to serve as a valuable resource for scientists engaged in the study and application of this important molecule.

Chemical and Physical Properties

(6E)-6-Nonen-1-ol is a straight-chain unsaturated alcohol. Its chemical structure consists of a nine-carbon chain with a hydroxyl group at one terminus and a double bond in the trans (E) configuration between the sixth and seventh carbon atoms.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₉ H ₁₈ O | [1] |
| Molecular Weight | 142.24 g/mol | [1] |
| CAS Number | 31502-19-9 | [2] |
| Appearance | Colorless liquid | N/A |
| Boiling Point | 115 °C at 20 mmHg | [1] |
| Density | 0.85 g/mL | [1] |
| Refractive Index | 1.4510 | [1] |
| Solubility | Soluble in alcohol, insoluble in water | N/A |
| Synonyms | trans-6-Nonen-1-ol, (E)-6-Nonen-1-ol | [2] |

Natural Occurrence and Biosynthesis

While the specific natural occurrence of (6E)-6-Nonen-1-ol in many organisms is still under investigation, its isomers and related C₉ compounds are found in various plants and insects. The related compound, cis-6-Nonenal, is a principal component in the aroma of muskmelons. [3]

The biosynthesis of C₉ aldehydes and alcohols in plants is thought to originate from the fatty acid, γ-linolenic acid. This proposed pathway involves the action of two key enzymes: lipoxygenase and hydroperoxide lyase. Lipoxygenase introduces a hydroperoxide group into the fatty acid chain, which is then cleaved by hydroperoxide lyase to yield the C₉ aldehyde. This aldehyde can be subsequently reduced to the corresponding alcohol, (6E)-6-Nonen-1-ol.



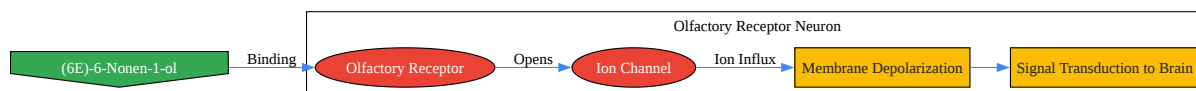
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Caption: Proposed biosynthetic pathway of (6E)-6-Nonen-1-ol.

Biological Activity and Signaling Pathway

(6E)-6-Nonen-1-ol is recognized as a semiochemical, specifically an attractant for certain insect species. It has been identified as a component of the pheromone blend of the Mediterranean fruit fly (*Ceratitis capitata*) and the melon fly (*Bactrocera cucurbitae*).

The perception of (6E)-6-Nonen-1-ol in insects occurs in the antennae, where it binds to specific olfactory receptors (ORs) located on the dendrites of olfactory receptor neurons (ORNs). Insect ORs are ligand-gated ion channels.^{[4][5]} Upon binding of the odorant molecule, the receptor undergoes a conformational change, leading to the opening of an ion channel. This influx of ions depolarizes the neuronal membrane, generating an electrical signal that is transmitted to the brain for processing.



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Caption: Olfactory signaling pathway for (6E)-6-Nonen-1-ol perception.

Experimental Protocols

Synthesis of (6E)-6-Nonen-1-ol

A laboratory-scale synthesis of (6E)-6-Nonen-1-ol can be adapted from the synthesis of related unsaturated alcohols. One potential route involves the Wittig reaction between a C6 phosphonium ylide and a C3 aldehyde, followed by reduction of the resulting alkene.

Materials:

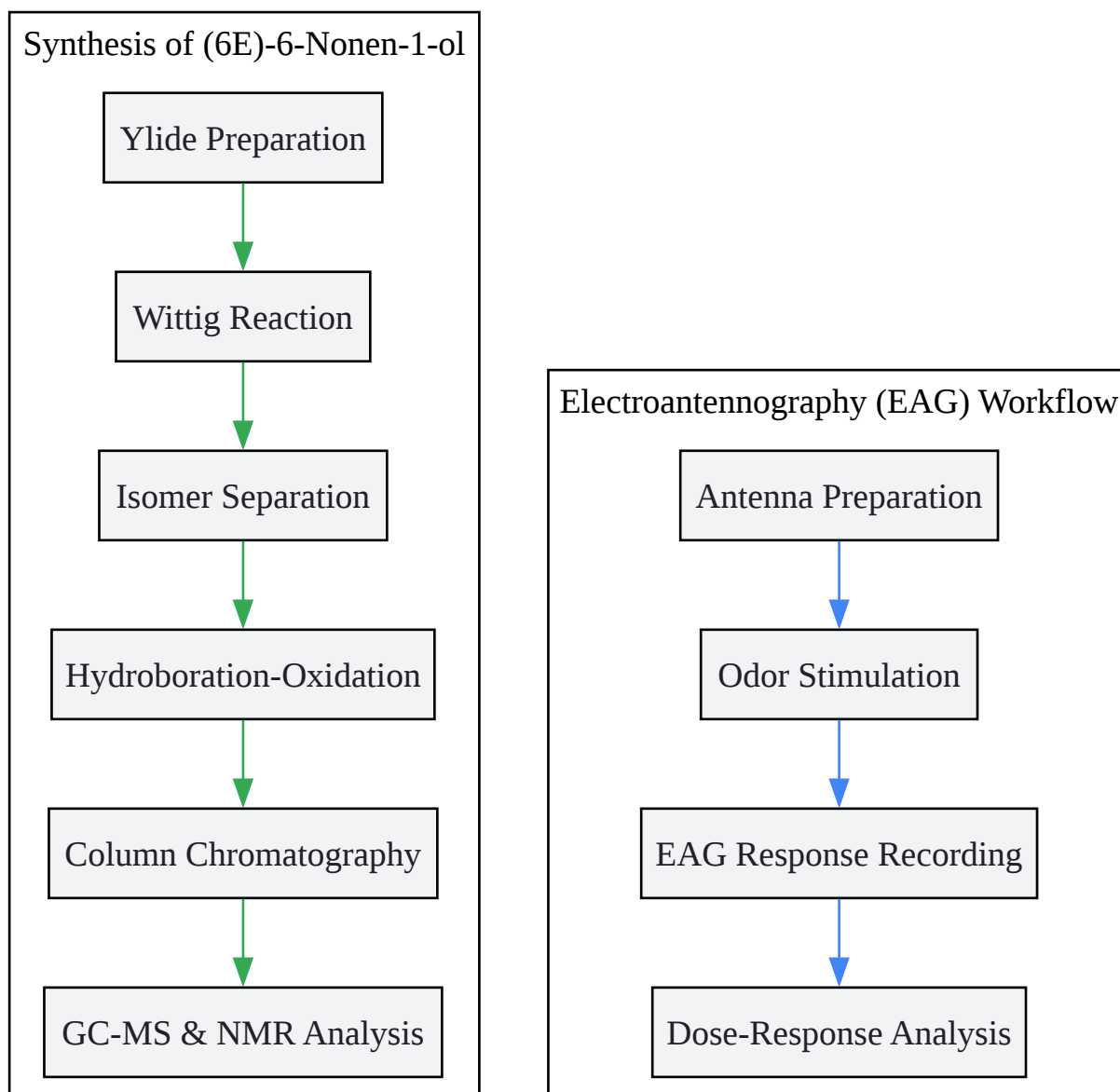
- 1-Bromohexane

- Triphenylphosphine
- n-Butyllithium in hexanes
- Propanal
- Sodium borohydride
- Methanol
- Diethyl ether
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Ylide Preparation: React 1-bromohexane with triphenylphosphine in a suitable solvent to form the phosphonium salt. Treat the phosphonium salt with n-butyllithium at low temperature to generate the corresponding ylide.
- Wittig Reaction: Add propanal to the ylide solution and allow the reaction to proceed to form 6-nonene. The geometry of the double bond will be a mixture of E and Z isomers.
- Isomer Separation (Optional): The E and Z isomers can be separated at this stage using column chromatography if a pure isomer is required for subsequent steps.
- Hydroboration-Oxidation: Treat the 6-nonene with a hydroborating agent (e.g., borane-tetrahydrofuran complex) followed by oxidative workup with hydrogen peroxide and sodium hydroxide to yield a mixture of 6-nonen-1-ol and other isomeric alcohols.
- Purification: Purify the (6E)-6-Nonen-1-ol from the reaction mixture using column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient.

- Characterization: Confirm the structure and purity of the final product using Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.



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